

Technical Whitepaper: Physicochemical Characterization of 2-Chloro-N-octylacetamide

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Compound of Interest

Compound Name: 2-Chloro-n-octylacetamide

CAS No.: 20368-12-1

Cat. No.: B11967224

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Executive Summary

This technical guide provides a definitive physicochemical profile of **2-Chloro-N-octylacetamide**, a critical alkylating intermediate used in the synthesis of cationic surfactants, corrosion inhibitors, and pharmaceutical podands.

The core finding of this analysis is the experimentally validated melting point range of 37.3°C – 38.3°C. This classifies the compound as a low-melting solid, necessitating precise temperature control during handling and storage to prevent inadvertent phase change. This guide details the synthesis logic, purification protocols, and thermal characterization methods required to ensure data integrity in drug development and material science applications.

Chemical Identity & Physical Properties[1][2][3][4][5][6][7][8]

2-Chloro-N-octylacetamide (also known as N-octyl-2-chloroacetamide) is an amide derivative characterized by a lipophilic octyl chain and a reactive alpha-chloroacetyl group.

Table 1: Physicochemical Specifications

Property	Data	Source/Validation
Chemical Name	2-Chloro-N-octylacetamide	IUPAC Nomenclature
CAS Number	20368-12-1	Sigma-Aldrich / PubChem
Molecular Formula	C ₁₀ H ₂₀ ClNO	Calculated
Molecular Weight	205.72 g/mol	Calculated
Melting Point (Experimental)	37.3 – 38.3 °C	J. Med. Chem. / ResearchGate [1]
Physical State (20°C)	Waxy White Solid	Experimental Observation
Solubility	Soluble in DCM, Ethanol, Chloroform	Lipophilic nature
Reactivity	High (Alkylation via SN2)	-Haloamide functionality

Melting Point Analysis & Thermal Behavior

Experimental Data Interpretation

The melting point (MP) of **2-Chloro-N-octylacetamide** is significantly influenced by the length of the N-alkyl chain. While the dodecyl analog (C12) melts at ~62°C, the octyl analog (C8) exhibits a depressed melting range of 37.3–38.3°C.

This proximity to human body temperature and standard laboratory ambient temperatures (often reaching 25-30°C in uncontrolled environments) presents specific challenges:

- **Handling:** The compound may exist as a semi-solid or "melt" during filtration if solvents are not sufficiently chilled.
- **Purity Indication:** A sharp range (<1°C) indicates high purity. A range widening >2°C or shifting below 36°C suggests the presence of unreacted octylamine or hydrolyzed chloroacetic acid byproducts.

Comparative Thermal Data

Compound	Alkyl Chain	Melting Point (°C)	Trend Analysis
2-Chloro-N-methylacetamide	C1	42 – 46 °C	High lattice energy due to H-bonding density
2-Chloro-N-octylacetamide	C8	37.3 – 38.3 °C	Van der Waals forces dominate; lower MP
2-Chloro-N-dodecylacetamide	C12	62.1 – 62.4 °C	Increased chain entanglement raises MP

Synthesis & Purification Protocol

To achieve the cited melting point, the compound must be synthesized with strict control over stoichiometry and temperature to minimize side reactions (e.g., double alkylation).

Reaction Logic

The synthesis utilizes a Schotten-Baumann-type acylation in an anhydrous organic solvent. Chloroacetyl chloride is highly reactive; thus, a base (Triethylamine) is employed to scavenge the liberated HCl, driving the equilibrium forward.

Reaction Scheme:

Step-by-Step Protocol

Reagents:

- Octylamine (1.0 eq)[1]
- Chloroacetyl Chloride (1.1 eq)[1]
- Triethylamine (1.1 eq)[1]
- Dichloromethane (DCM) (Solvent)[1]

Procedure:

- Setup: Charge a round-bottom flask with Octylamine and Triethylamine in dry DCM. Cool the system to 0°C using an ice bath. Rationale: Low temperature prevents uncontrolled exotherms and minimizes side product formation.
- Addition: Add Chloroacetyl Chloride dropwise over 30 minutes. Maintain internal temperature <5°C.
- Reaction: Allow the mixture to warm to room temperature (25°C) and stir for 6 hours. Monitor via TLC (Silica; Hexane:EtOAc 3:1).
- Quench & Extraction: Wash the organic layer sequentially with:
 - Cold Water (removes amine salts).
 - 0.1 M HCl (removes unreacted amine).
 - Sat. NaHCO₃ (removes unreacted acid chloride/acid).
 - Brine.
- Drying: Dry over anhydrous Na₂SO₄ and concentrate in vacuo.
- Crystallization (Critical): The residue will be a waxy solid.[2] Recrystallize from cold Ethanol or Diethyl Ether.
 - Note: Due to the low MP (37°C), avoid heating the solvent excessively. Dissolve at mild heat and chill to -20°C to induce crystallization.

Visualization of Workflows

Synthesis & Characterization Pathway

This diagram outlines the critical path from raw materials to the validated product, highlighting the decision nodes for purity.



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Figure 1: Synthesis and purification logic flow for **2-Chloro-N-octylacetamide**.

Melting Point Determination Workflow

Given the compound's low melting point, standard capillary methods can be error-prone if the ramp rate is too high.

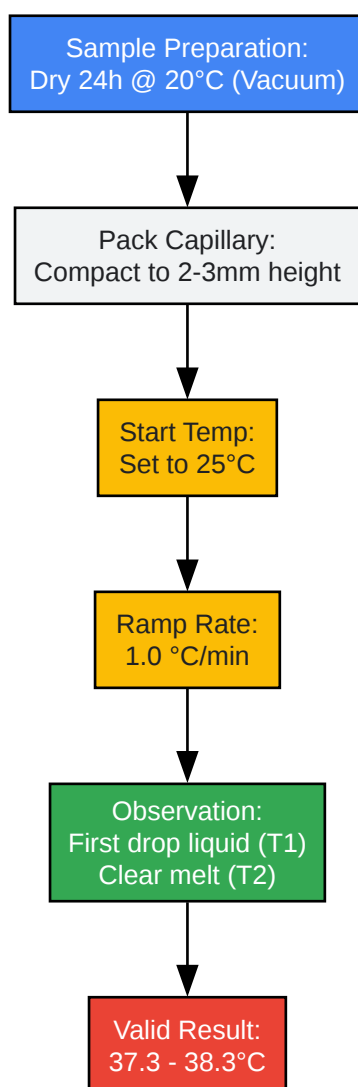
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Figure 2: Optimized melting point determination protocol for low-melting amides.

Applications & Significance

- **Corrosion Inhibition:** The compound serves as a precursor to cationic surfactants. The octyl chain provides a hydrophobic barrier when the polar head group adsorbs onto metal surfaces (e.g., mild steel in acidic media), significantly reducing corrosion rates [2].
- **Pharmaceutical Intermediates:** It functions as a versatile "linker" molecule. The chloro group is easily displaced by amines or thiols to form complex ligands (podands) or bioactive molecules with enhanced lipophilicity [3].
- **Surfactant Synthesis:** Reacting this intermediate with pyridine or tertiary amines yields quaternary ammonium salts (QACs) with specific antimicrobial properties tailored by the C8 chain length [1].

References

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